

Molecular weight and formula of 3-Amino-4-chlorobenzonitrile

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Compound of Interest

Compound Name: 3-Amino-4-chlorobenzonitrile

Cat. No.: B1266679

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An In-depth Technical Guide to **3-Amino-4-chlorobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical information on **3-Amino-4-chlorobenzonitrile**, a chemical intermediate relevant in various research and development applications.

Core Compound Properties

Molecular Formula: C₇H₅CIN₂[\[1\]](#)

Molecular Weight: 152.58 g/mol [\[1\]](#)[\[2\]](#)

Physicochemical and Identification Data

A summary of key quantitative and identifying information for **3-Amino-4-chlorobenzonitrile** is presented below.

Property	Value	Source
Molecular Weight	152.58	[1] [3]
Molecular Formula	C ₇ H ₅ CIN ₂	[1]
CAS Number	53312-79-1	[1] [3] [4]
Melting Point	87-91 °C	[3] [5]
Boiling Point (Predicted)	292.0±20.0 °C	[5]
Density (Predicted)	1.33±0.1 g/cm ³	[5]
Purity	96% - 98%	[1] [3]
Form	Solid, powder to crystal	[3] [5]
Color	Light yellow to Yellow to Orange	[5]

Experimental Protocols

Synthesis of 3-Amino-4-chlorobenzonitrile

While a specific protocol for the synthesis of **3-Amino-4-chlorobenzonitrile** is referenced in *Tetrahedron Letters*, 36, p. 9305, 1995[\[5\]](#), a general representative synthesis for a related benzonitrile derivative, 4-chloro-3-nitrobenzonitrile, involves the nitration of a p-chlorobenzonitrile precursor[\[6\]](#). A generalized workflow for such a synthesis is described below.

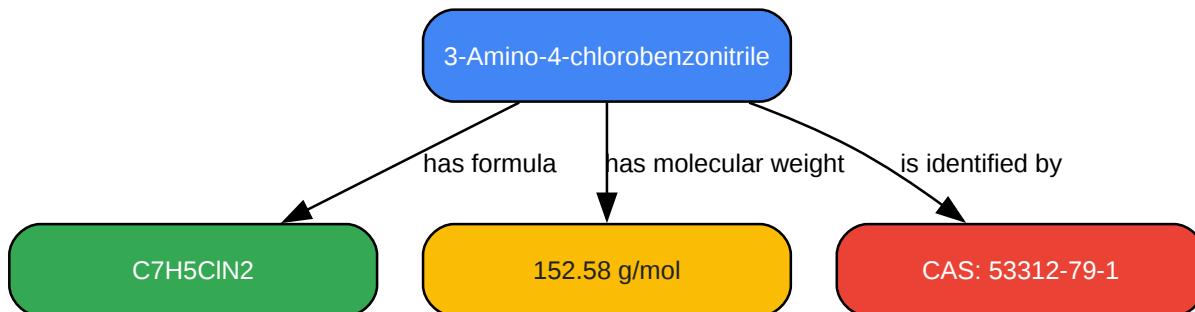
General Workflow for the Synthesis of a Substituted Benzonitrile

- **Reaction Setup:** A solution of the starting benzonitrile is prepared in a suitable solvent (e.g., concentrated sulfuric acid) in a reaction vessel equipped with a stirrer and cooling system (e.g., an ice bath).
- **Addition of Reagents:** The nitrating agent (e.g., fuming nitric acid) is added dropwise to the cooled and stirred solution, maintaining a low temperature (e.g., below 0°C) to control the reaction rate and prevent side reactions.

- Reaction Monitoring: The reaction mixture is stirred at a controlled temperature for a specified period (e.g., 30 minutes to several hours) to ensure the completion of the reaction. The progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Quenching and Precipitation: The reaction mixture is slowly poured into ice water to quench the reaction and precipitate the solid product.
- Isolation and Purification: The precipitate is collected by filtration and washed with a neutralizing solution (e.g., 5% sodium bicarbonate) and then with water until the filtrate is neutral.
- Drying and Recrystallization: The crude product is dried and can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product.

Logical Relationships of Compound Identifiers

The following diagram illustrates the relationship between the compound's name and its key identifiers.

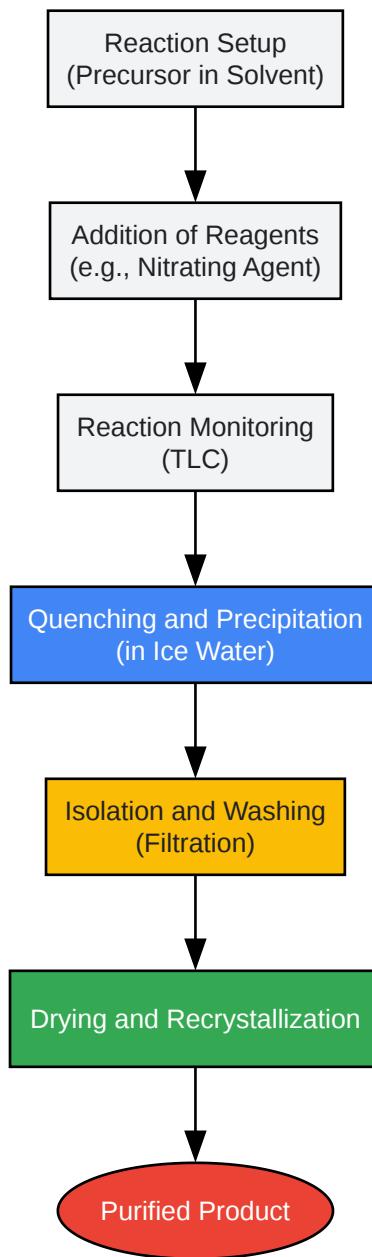


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Caption: Relationship between the chemical name and its key identifiers.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and purification of a benzonitrile derivative.



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Caption: General workflow for the synthesis of a benzonitrile derivative.

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